

Mixidine molecular weight and formula

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Compound of Interest

Compound Name: *Mixidine*

Cat. No.: *B1213034*

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Mixidine: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the currently available information on the chemical properties of **Mixidine**.

Core Chemical Data

The fundamental molecular properties of **Mixidine** are summarized below. This information is crucial for any experimental design and computational analysis.

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₂ N ₂ O ₂	[1] [2] [3]
Molecular Weight	262.35 g/mol	[1] [2]
IUPAC Name	N-[2-(3,4-dimethoxyphenyl)ethyl]-1-methylpyrrolidin-2-imine	[1]
CAS Number	27737-38-8	[1]

Mechanism of Action & Experimental Protocols

Extensive searches of publicly available scientific literature and databases did not yield specific information regarding the mechanism of action, associated signaling pathways, or detailed

experimental protocols for **Mixidine**. The available information is currently limited to its basic chemical identifiers and properties.

Due to the absence of this detailed biological and experimental data, the creation of signaling pathway diagrams and the inclusion of specific experimental workflows are not possible at this time. Further primary research would be required to elucidate these aspects of **Mixidine**'s pharmacological profile.

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References

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